

Application Note: Quantification of Resveratrol and its Metabolites in Plasma using HPLC

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Compound of Interest

Compound Name: *Resveratrol*

Cat. No.: *B7779315*

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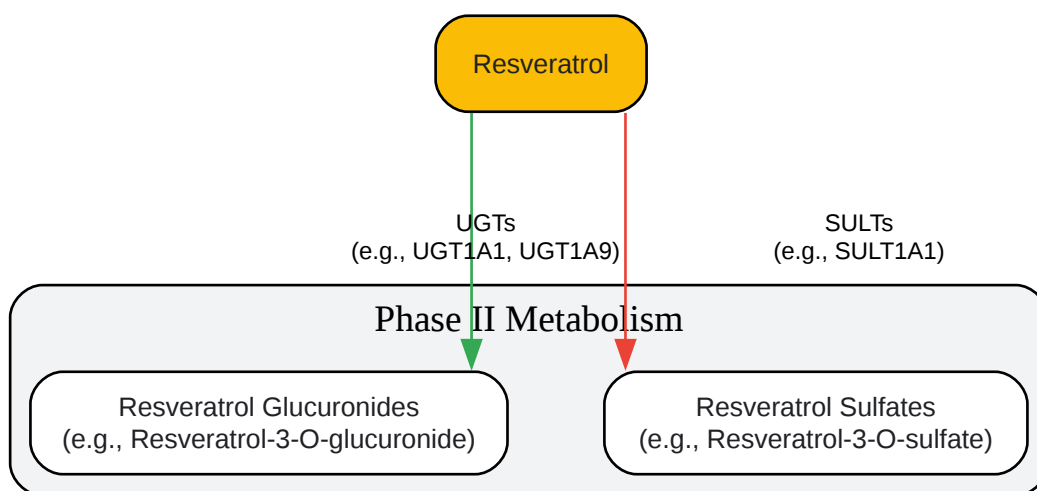
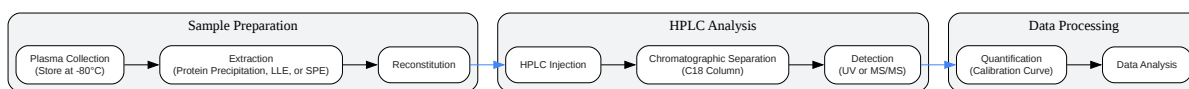
For Researchers, Scientists, and Drug Development Professionals

Introduction

Resveratrol (3,5,4'-trihydroxystilbene) is a naturally occurring polyphenol found in various plants, including grapes, peanuts, and berries. It has garnered significant scientific interest due to its potential antioxidant, anti-inflammatory, and cardioprotective properties. To understand its bioavailability, pharmacokinetics, and biological activity, it is crucial to accurately quantify **resveratrol** and its primary metabolites—glucuronide and sulfate conjugates—in biological matrices such as plasma. High-Performance Liquid Chromatography (HPLC), often coupled with ultraviolet (UV) or mass spectrometry (MS) detection, is the gold standard for this purpose. This application note provides detailed protocols and quantitative data for the analysis of **resveratrol** and its metabolites in plasma.

Experimental Workflow

The general workflow for the quantification of **resveratrol** and its metabolites in plasma involves several key steps, from sample collection to data analysis.



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